

5-Undecanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Undecanol

Cat. No.: B1582354

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **5-Undecanol**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clarity, data accessibility, and practical application of safety protocols.

Core Safety and Physical Properties

The following table summarizes the key quantitative safety and physical property data for **5-Undecanol**. This information has been consolidated from various Safety Data Sheets (SDS) and chemical property databases to provide a clear and concise reference.

Property	Value	Source(s)
Chemical Formula	C ₁₁ H ₂₄ O	[1][2]
Molecular Weight	172.31 g/mol	[1]
CAS Number	37493-70-2	[1][2]
Appearance	Colorless liquid	[3]
Odor	Mild	[3]
Boiling Point	139 - 140 °C @ 17 mmHg 228 - 230 °C @ 760 mmHg	[1]
Melting Point	-4 °C	[1][4]
Flash Point	94 °C (201 °F) (closed cup)	[1]
Density	0.83 g/cm ³ at 20 °C	[1][4]
Vapor Pressure	0.013 mmHg @ 25 °C (estimated)	[3]
Water Solubility	49.73 mg/L @ 25 °C (estimated)	[3]
logP (o/w)	4.249 (estimated)	[3]
Viscosity	No data available	

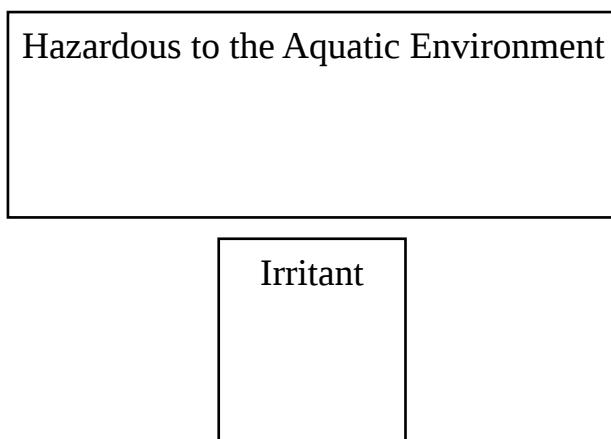
Hazard Identification and GHS Classification

There are some discrepancies in the GHS classification of **5-Undecanol** across different suppliers. While some sources state that it is not a hazardous substance, a comprehensive review of multiple safety data sheets indicates a potential for mild to moderate irritation and aquatic toxicity.[5][6][7] The most consistent classifications are summarized below:

- Serious Eye Irritation (Category 2A): May cause serious eye irritation.[5]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 2 or 3): Toxic to aquatic life with long lasting effects.[5][7]

- Skin Irritation: While not always formally classified, some data suggests it can be a mild skin irritant.[6]

Based on these classifications, the following GHS pictograms may be applicable:



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Caption: GHS Pictograms for **5-Undecanol**.

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to ensure laboratory safety.

Engineering Controls:

- Work in a well-ventilated area. Use of a chemical fume hood is recommended for procedures that may generate vapors or aerosols.
- Ensure eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Lab coats or other protective clothing should be worn to prevent skin contact.^[5]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are expected to be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

General Hygiene:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in areas where **5-Undecanol** is handled.
- Wash hands thoroughly after handling.

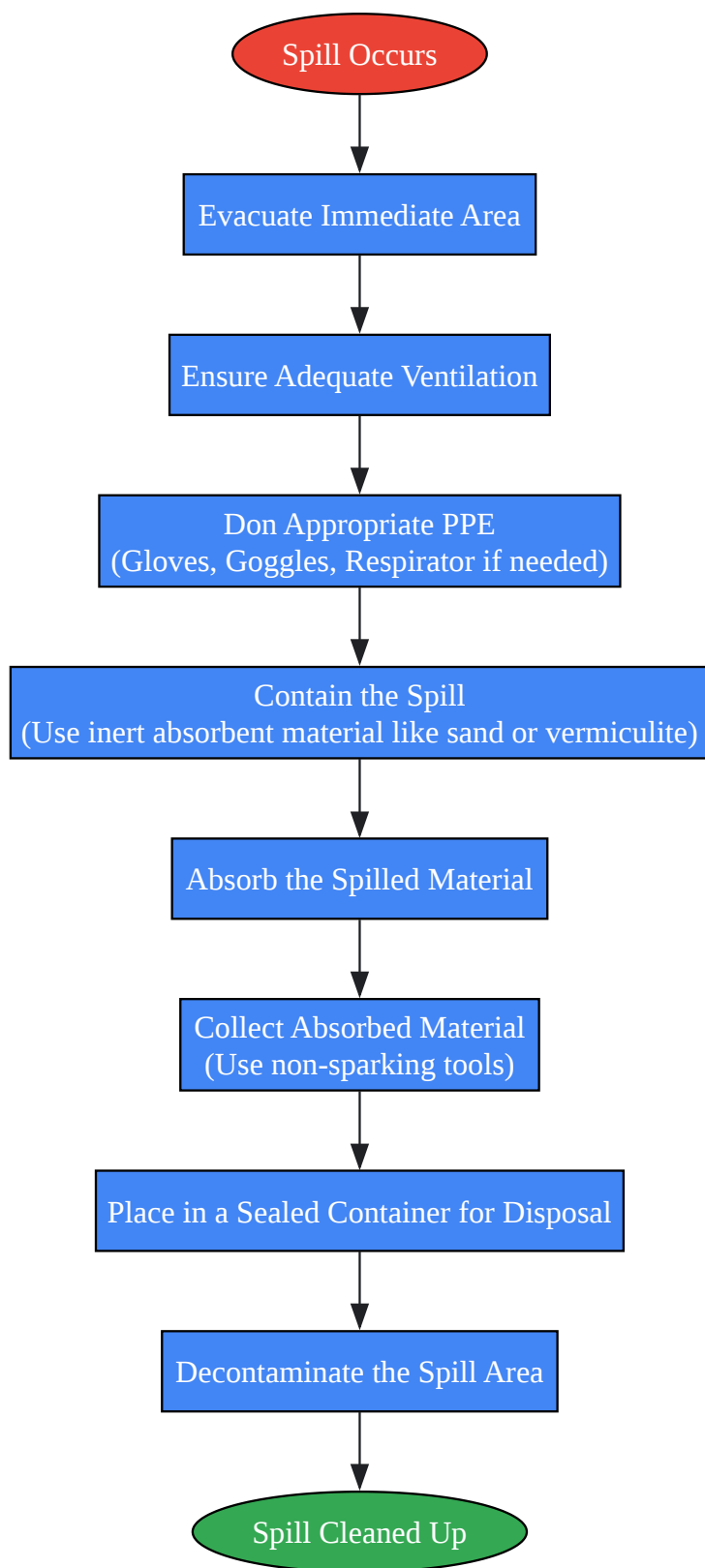
First-Aid Measures

In the event of exposure, follow these first-aid procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.^[5]
- Skin Contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops or persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Accidental Release Measures: A General Workflow

A chemical spill should be handled promptly and safely. The following workflow outlines the general procedure for managing a **5-Undecanol** spill.



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Caption: General Workflow for Chemical Spill Response.

Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological data cited in Safety Data Sheets are typically not publicly available. This information is often proprietary to the manufacturer or the testing laboratory that conducted the studies under regulatory guidelines (e.g., OECD, EPA). The data presented in the SDS is a summary of the results from these standardized tests. For access to the full study reports, direct inquiry to the chemical manufacturer or a subscription to specialized toxicology databases would be necessary.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. It is the responsibility of the user to ensure that all safety precautions are followed in accordance with the specific SDS for the **5-Undecanol** being used, as well as all applicable local, state, and federal regulations.

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